

Personal protective equipment for handling 2-Fluoro-4-iodo-5-methylpyridine

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Compound of Interest

Compound Name: 2-Fluoro-4-iodo-5-methylpyridine

Cat. No.: B124746

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Essential Safety and Handling Guide for 2-Fluoro-4-iodo-5-methylpyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **2-Fluoro-4-iodo-5-methylpyridine** (CAS No. 153034-94-7). It outlines the necessary personal protective equipment (PPE), safe handling procedures, and disposal plans to ensure the safety of laboratory personnel.

Hazard Summary

2-Fluoro-4-iodo-5-methylpyridine is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it presents the following primary hazards[1]:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed[1].
- Serious Eye Damage (Category 1): Causes serious eye damage[1].

It is crucial to handle this compound with appropriate care to avoid exposure.

Personal Protective Equipment (PPE)

A comprehensive Safety Data Sheet (SDS) with specific quantitative data such as glove breakthrough times for **2-Fluoro-4-iodo-5-methylpyridine** is not readily available in the public domain. The following PPE recommendations are based on the known hazards of the substance and general best practices for handling hazardous chemicals.

PPE Category	Specification
Eye and Face Protection	Chemical safety goggles or a face shield are mandatory to protect against splashes and aerosols that can cause serious eye damage ^[1] .
Skin Protection	<ul style="list-style-type: none">- Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene) should be worn. Regularly inspect gloves for any signs of degradation or puncture.- Lab Coat: A standard laboratory coat should be worn and properly fastened.- Protective Clothing: For procedures with a higher risk of splashing, consider additional protective clothing such as an apron or coveralls.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure. If a fume hood is not available or if there is a risk of generating aerosols, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

Operational Plan for Safe Handling

Adherence to a strict operational protocol is vital to minimize the risk of exposure when working with **2-Fluoro-4-iodo-5-methylpyridine**.

1. Preparation:

- Ensure that a chemical fume hood is available and functioning correctly.
- Gather all necessary PPE and ensure it is in good condition.
- Have an emergency eyewash station and safety shower readily accessible.

- Prepare all necessary equipment and reagents before handling the compound.

2. Handling:

- Conduct all manipulations of **2-Fluoro-4-iodo-5-methylpyridine** within a certified chemical fume hood.
- Avoid direct contact with the skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound, even if gloves were worn.

3. Spill Response:

- In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand).
- Place the contaminated absorbent into a sealed, labeled container for hazardous waste disposal.
- For larger spills, evacuate the area and follow your institution's emergency procedures.

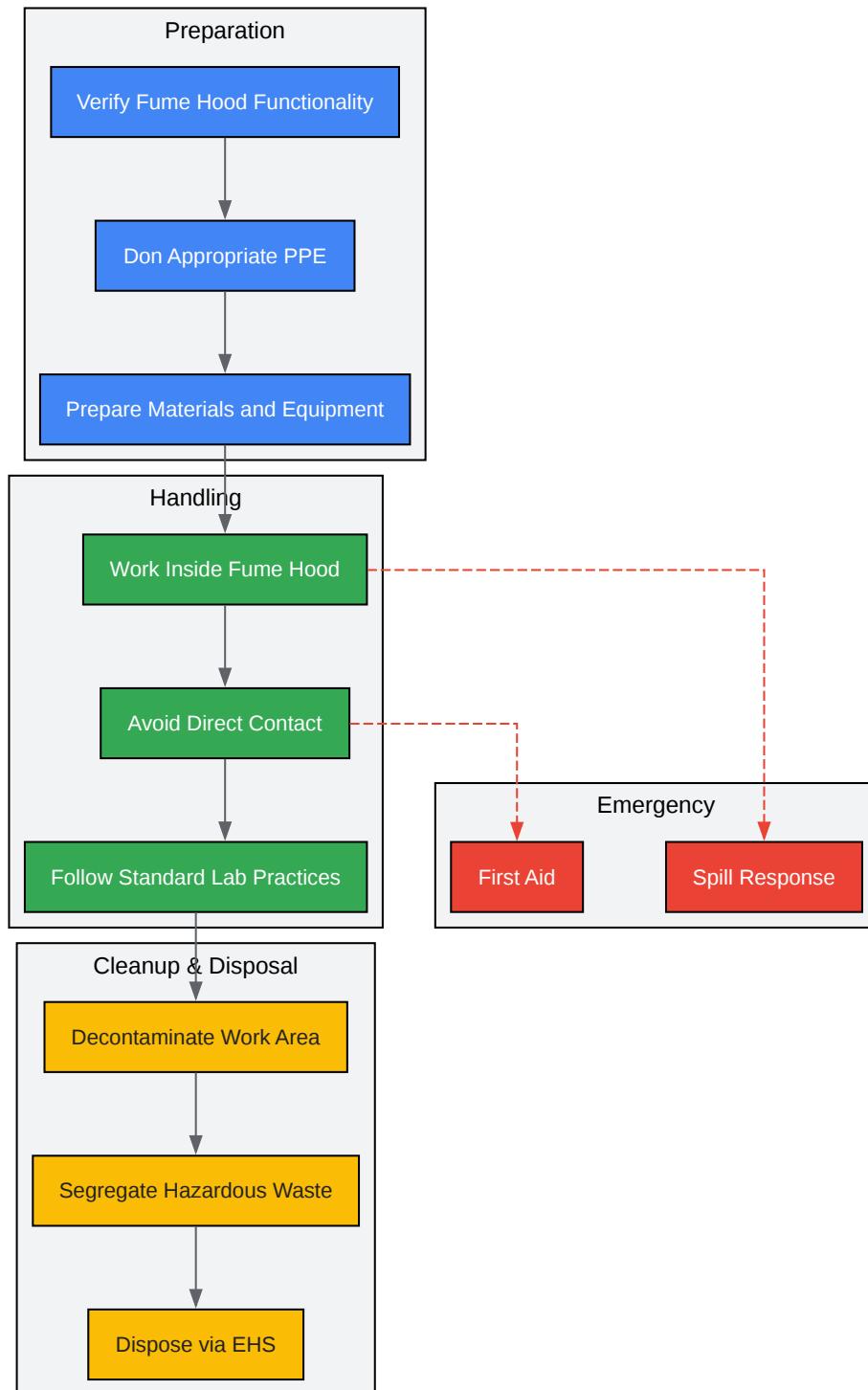
Disposal Plan

All waste containing **2-Fluoro-4-iodo-5-methylpyridine** must be treated as hazardous waste.

- Solid Waste: Collect any solid waste, including contaminated gloves, absorbent materials, and empty containers, in a clearly labeled, sealed container.
- Liquid Waste: Collect any liquid waste in a compatible, labeled, and sealed hazardous waste container.
- Disposal: Dispose of all hazardous waste through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations.

Visualized Workflow for Handling **2-Fluoro-4-iodo-5-methylpyridine**

The following diagram illustrates the logical workflow for the safe handling of **2-Fluoro-4-iodo-5-methylpyridine**, from preparation to disposal.

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Caption: Logical workflow for handling **2-Fluoro-4-iodo-5-methylpyridine**.

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References

- 1. 2-Fluoro-4-iodo-5-methylpyridine | CAS#:153034-94-7 | Chemsoc [chemsoc.com]
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